2-(2-Iodophenyl)-N,N-dimethylacetamide: Structural Analysis & Synthetic Utility

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(2-Iodophenyl)-N,N-dimethylacetamide*
CAS No.:	*75117-26-9*
Cat. No.:	*B1313413*

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Core Identity & Physicochemical Profile

2-(2-Iodophenyl)-N,N-dimethylacetamide is a bifunctional organic intermediate characterized by an ortho-substituted aryl iodide and a dimethylamide motif. It serves as a privileged scaffold in the synthesis of isoquinoline alkaloids, benzocyclobutenones, and complex heterocycles via transition-metal catalysis.

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Property	Data
CAS Number	75117-26-9
IUPAC Name	2-(2-iodophenyl)-N,N-dimethylacetamide
Molecular Formula	$C_{10}H_{12}INO$
Molecular Weight	289.11 g/mol
Physical State	White to off-white solid
Solubility	Soluble in DCM, $CHCl_3$, DMSO, MeOH; Insoluble in water
Key Functional Groups	Aryl Iodide (C–I), N,N-Dimethylamide (–$CONMe_2$)

Structural Conformation & NMR Signatures

A critical feature of this molecule is the amide rotamerism. Due to the partial double-bond character of the C–N amide bond, rotation is restricted at room temperature. This results in magnetic non-equivalence of the two N-methyl groups, observable in ^1H NMR.

- ^1H NMR (400 MHz, $CDCl_3$) Expectations:
  - Aryl Region (4H): δ 7.85 (d, J=8.0 Hz, 1H, H-3 ortho to I), 7.35–6.90 (m, 3H). The H-3 proton is significantly deshielded by the iodine anisotropy.
  - Benzylic Methylene (2H): δ 3.80 (s, 2H). Appears as a sharp singlet.
  - N-Methyls (6H): Two distinct singlets at δ ~2.95 and δ ~3.05 ppm.
    - Technical Note: Do not mistake these two peaks for impurities. Coalescence studies at elevated temperatures (>80°C in DMSO-d_6) will merge these into a single broad peak.

Synthetic Protocol (Self-Validating System)

The most robust route to **2-(2-Iodophenyl)-N,N-dimethylacetamide** utilizes EDC/HOBt coupling starting from 2-iodophenylacetic acid. This method avoids the harsh conditions of acid

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chlorides, preserving the sensitive aryl iodide against potential homolytic cleavage or light-induced degradation.

Reagents & Stoichiometry[3][4][5][6]

- Precursor: 2-Iodophenylacetic acid (1.0 equiv)
- Amine Source: Dimethylamine hydrochloride (1.2 equiv)
- Coupling Agents: EDC·HCl (1.2 equiv), HOBt (1.2 equiv)
- Base: DIPEA (3.0 equiv) to neutralize the HCl salt.
- Solvent: Anhydrous Dichloromethane (DCM) [0.1 M concentration]

Step-by-Step Methodology

- Activation: Charge a flame-dried round-bottom flask with 2-iodophenylacetic acid and anhydrous DCM under N_2 atmosphere. Add HOBt and DIPEA. Stir for 10 minutes at 0°C.
  - Why: Pre-activation forms the active OBt ester, minimizing racemization (irrelevant here, but good practice) and preventing N-acylurea rearrangement.
- Coupling: Add EDC·HCl in one portion. Stir for 15 minutes at 0°C.
- Amine Addition: Add dimethylamine hydrochloride. Allow the reaction to warm to room temperature (23°C) and stir for 12–16 hours.
- Monitoring: Check TLC (EtOAc/Hexane 1:1). The starting acid (R_f ~0.1) should disappear; product (R_f ~0.5) appears.[1][2]
- Workup: Dilute with DCM. Wash sequentially with 1M HCl (removes unreacted amine/DIPEA), Sat. $NaHCO_3$ (removes unreacted acid/HOBt), and Brine.
- Purification: Dry over Na_2SO_4, concentrate, and purify via flash chromatography (Gradient: 10% → 40% EtOAc in Hexanes).

Synthetic Utility & Reactivity Pathways

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This molecule is designed for divergent synthesis. The ortho-iodine provides a handle for metal insertion, while the amide acts as a directing group or nucleophilic trap.

Pathway A: Palladium-Catalyzed Cross-Coupling (Suzuki/Sonogashira)

The C–I bond is highly reactive toward oxidative addition by Pd(0).

- Suzuki-Miyaura: Coupling with aryl boronic acids yields 2-biphenylacetamides.
- Sonogashira: Coupling with terminal alkynes yields 2-(2-alkynylphenyl)acetamides.
    - Application: These intermediates can undergo cyclization (using ICl or cationic Au) to form isocoumarins or isoquinolinones.

Pathway B: Intramolecular Enolate Arylation (Benzocyclobutenone Synthesis)

Under strong base conditions (e.g., NaOtBu) and Pd catalysis, the amide enolate (generated at the benzylic position) can attack the Pd(II)–Ar intermediate.

- Mechanism: Oxidative addition (Ar–I) → Enolate formation (α-C) → Reductive elimination.
- Product: A strained 4-membered ring fused to benzene (Benzocyclobutenone derivative). Note: This reaction is challenging due to ring strain and requires bulky ligands (e.g., $P(tBu)_3$).

Pathway C: Catellani Reaction (Norbornene-Mediated)

The molecule is an ideal substrate for Catellani-type annulations. The amide chain directs the palladium to the ortho position (C–H activation), while the iodine serves as the initial insertion point. This allows for the functionalization of the other ortho position (C-6), creating highly substituted aromatics.

Visualization: Reaction Workflows

The following diagram illustrates the divergent reactivity of the scaffold.

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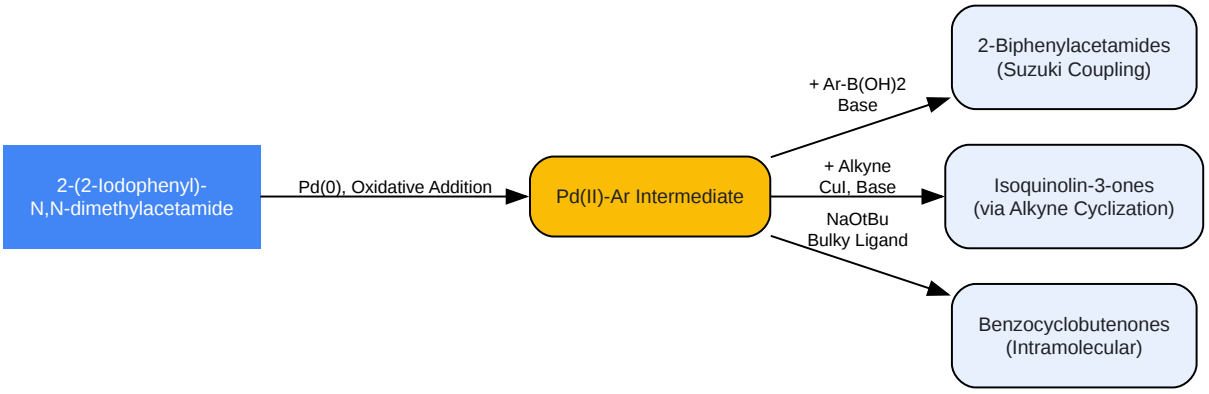

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Figure 1: Divergent synthetic pathways accessible via the ortho-iodo amide scaffold.

Safety & Handling

- Aryl Iodides: Generally light-sensitive. Store in amber vials at 2–8°C to prevent liberation of iodine (purple discoloration).
- Dimethylamine: If using the hydrochloride salt (recommended), it is non-volatile. If using the solution (in THF/Water), handle in a fume hood due to volatility and fishy odor.
- Waste Disposal: Segregate halogenated organic waste.

References

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